

# Technical Guide: 4-Aminodiphenylamine and its Sulfate Derivatives

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## Compound of Interest

Compound Name: 4-Aminodiphenylamine sulfate

Cat. No.: B8048891

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This technical guide provides a detailed overview of 4-Aminodiphenylamine and its related sulfate compounds. The common name "**4-Aminodiphenylamine sulfate**" can be ambiguous and is associated with two distinct chemical entities, each with its own CAS number and specific structure. This document delineates these compounds to provide clarity for researchers, scientists, and drug development professionals.

Disclaimer: This document provides chemical and identification data. It does not contain experimental protocols or detailed signaling pathways. The generation of such specific experimental data is beyond the scope of this guide.

## Parent Compound: 4-Aminodiphenylamine

4-Aminodiphenylamine, also known as N-phenyl-p-phenylenediamine, is the parent aromatic amine from which the sulfate derivatives are formed. It is a key intermediate in various industrial applications, including the synthesis of dyes and antioxidants.

Synonyms:

- 4-ADPA[1]
- N-Phenyl-1,4-phenylenediamine[1][2]
- N-Phenyl-p-phenylenediamine[1][2][3]
- p-Aminodiphenylamine[2]

- (4-aminophenyl)phenylamine
- 4-(Phenylamino)aniline
- Variamine Blue RT Base

## Quantitative Data Summary:

Identifier	Value	Reference
CAS Number	101-54-2	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>12</sub> N <sub>2</sub>	[1][2]
Molecular Weight	184.24 g/mol	[2][3]
Appearance	Purple-black or dark purple solid	[2]
Melting Point	72-75 °C	[2][3]
Boiling Point	354 °C	[2][3]

## N-Phenyl-p-phenylenediamine Sulfate (Sulfate Salt)

This compound is the direct sulfate salt of 4-Aminodiphenylamine, typically occurring as a 2:1 adduct of the amine with sulfuric acid. It is primarily used in the formulation of permanent hair dyes.[4]

## Synonyms:

- p-Aminodiphenylamine sulfate[5]
- 1,4-Benzenediamine, N1-phenyl-, sulfate (2:1)[5]
- bis(N-phenylbenzene-p-diamine) sulphate[5][6]
- Rodol Gray BS[5]
- Colorex 4ADS[5]

- RT Base Sulfate[6]

Quantitative Data Summary:

Identifier	Value	Reference
CAS Number	4698-29-7	[5][6][7][8]
Molecular Formula	C <sub>24</sub> H <sub>26</sub> N <sub>4</sub> O <sub>4</sub> S (for 2:1 salt)	[5]
Molecular Weight	466.56 g/mol (for 2:1 salt)	
EINECS Number	225-173-1	[5][6]

## 4-Diazodiphenylamine Sulfate (Diazonium Salt)

This compound is a diazonium salt derivative of 4-Aminodiphenylamine. It is functionally and structurally different from the simple sulfate salt and is known commercially as Variamine Blue RT Salt. It is used as a dye and a reagent in analytical chemistry.

Synonyms:

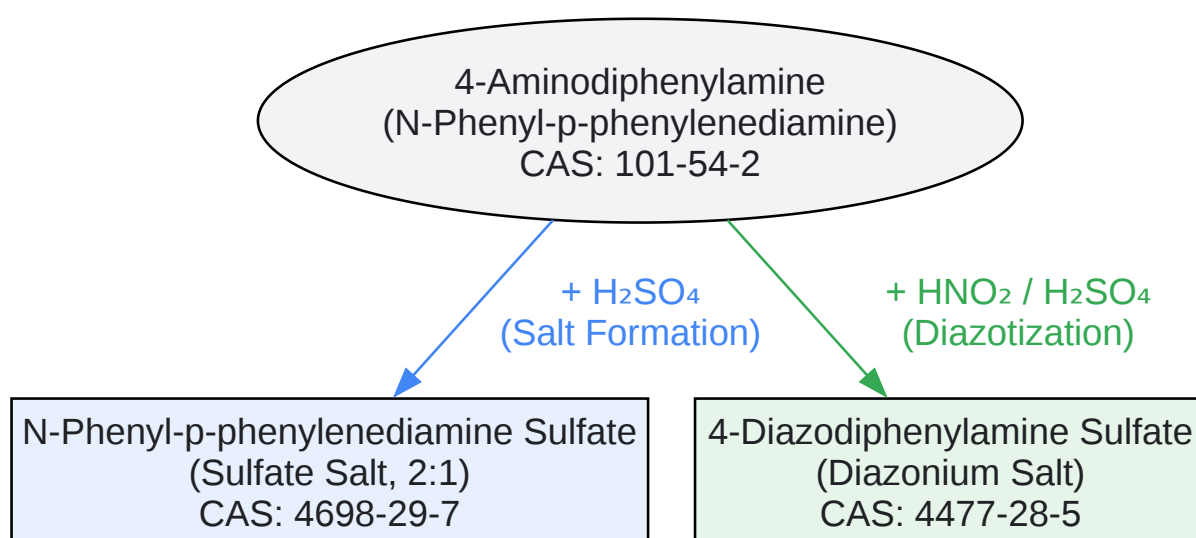
- 4-Aminodiphenylamine diazonium sulfate[1]
- 4-Diazodiphenylamine sulfate[1]
- Variamine Blue RT (sulfate)[9]
- Variamine Blue RT Salt[1]
- 4-(N-Phenylamino)benzenediazonium Hydrogensulfate[7]
- Azoic Diazo Component 22[1]

Quantitative Data Summary:

Identifier	Value	Reference
CAS Number	4477-28-5	[6][9]
Molecular Formula	C <sub>12</sub> H <sub>11</sub> N <sub>3</sub> O <sub>4</sub> S	[6][9]
Molecular Weight	293.30 g/mol	[6][9]
EINECS Number	224-756-8	[7]
SMILES	N# [N+] C1=CC=C(NC2=CC=CC=C2)C=C1.O=S([O-])(O)=O	[6][9]

## Relationships and Derivatives

The following diagram illustrates the relationship between the parent compound, 4-Aminodiphenylamine, and its two distinct sulfate-containing derivatives.



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Caption: Chemical relationship between 4-Aminodiphenylamine and its derivatives.

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